

SCH-23390 not dissolving in saline what to do

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Compound of Interest

Compound Name: SCH-23390 maleate

Cat. No.: B1681531

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SCH-23390 Technical Support Center

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working with SCH-23390.

Troubleshooting Guide: SCH-23390 Dissolution Issues

Problem: SCH-23390 is not dissolving in saline.

This is a common issue as SCH-23390 hydrochloride is sparingly soluble in aqueous buffers like saline.^[1] Direct dissolution in saline is often unsuccessful. The recommended approach involves using a primary organic solvent followed by dilution in an aqueous solution or using a co-solvent system.

Here is a step-by-step guide to effectively dissolve SCH-23390:

Step 1: Initial Dissolution in an Organic Solvent

- Recommended Solvents: The preferred initial solvent is Dimethyl Sulfoxide (DMSO).^{[1][2]} SCH-23390 is also soluble in ethanol and dimethylformamide (DMF).^[1]
- Procedure:
 - Weigh the desired amount of SCH-23390 hydrochloride powder.

- Add a small volume of fresh, high-purity DMSO to the powder. Ensure the DMSO is not moisture-absorbent, as this can reduce solubility.[2]
- Vortex or sonicate the mixture until the solid is completely dissolved. Gentle warming can also aid dissolution.[3][4]

Step 2: Dilution for Aqueous Solutions (for in vitro use)

- Procedure:
 - Once a clear stock solution in DMSO is achieved, it can be further diluted with your aqueous buffer of choice (e.g., PBS, saline).[1]
 - It is crucial to add the DMSO stock solution to the aqueous buffer, not the other way around, to prevent precipitation.
 - For example, a 1:7 solution of DMSO:PBS (pH 7.2) has been shown to dissolve SCH-23390 to a concentration of approximately 0.12 mg/mL.[1]
 - Important: Aqueous solutions of SCH-23390 are not stable and should be prepared fresh for each experiment. It is not recommended to store the aqueous solution for more than one day.[1]

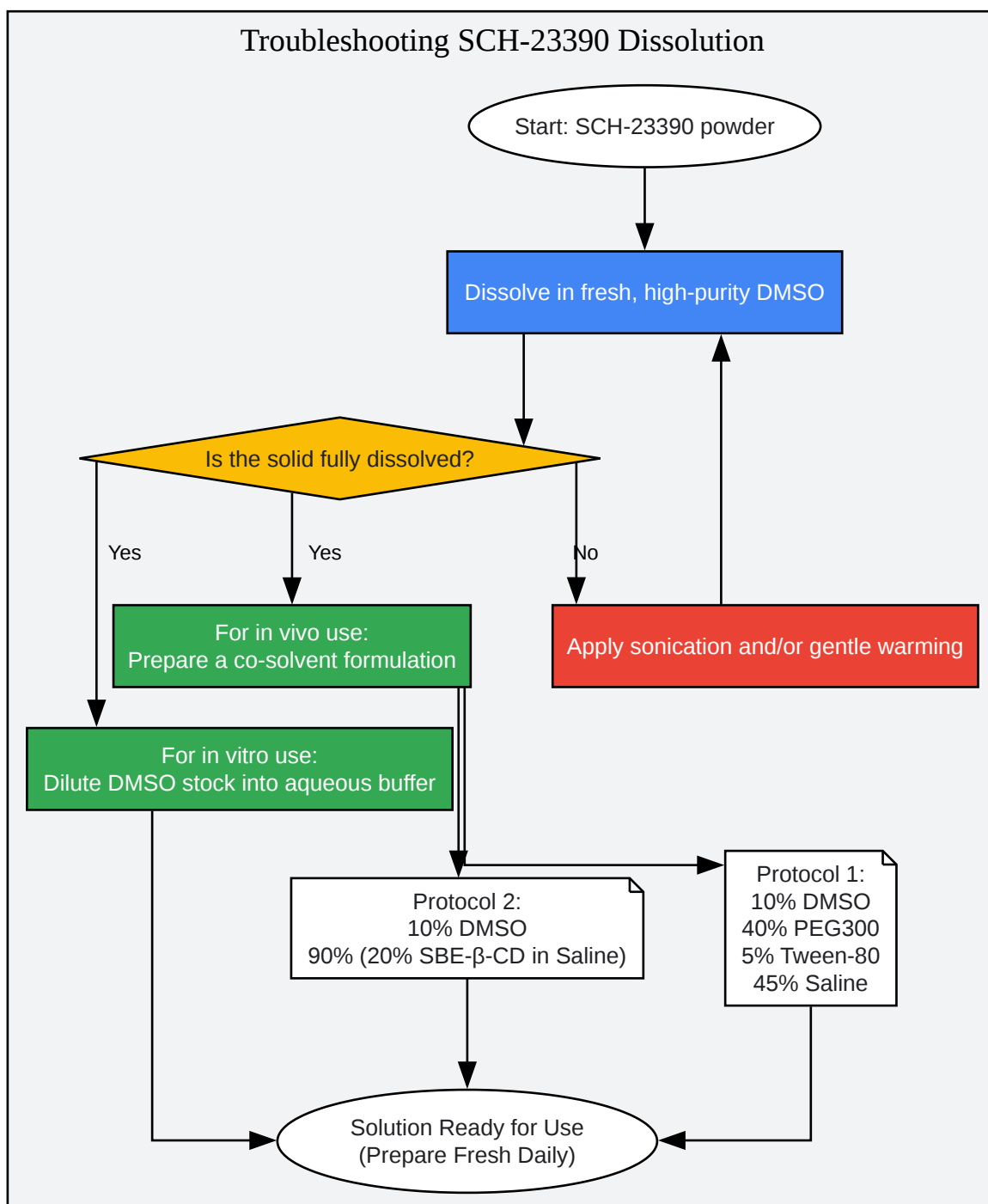
Step 3: Co-Solvent Formulations (for in vivo use)

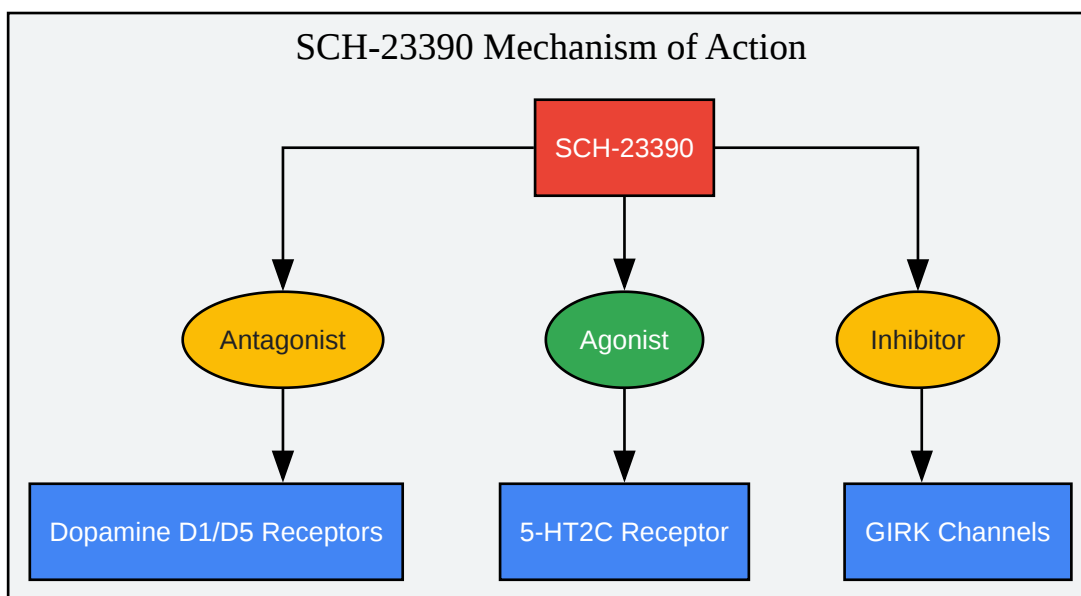
For in vivo experiments requiring higher concentrations, a co-solvent system is often necessary.

- Protocol 1: DMSO, PEG300, and Tween-80 in Saline
 - Prepare a stock solution of SCH-23390 in DMSO.
 - In a separate tube, mix the required volumes of PEG300 and Tween-80.
 - Add the DMSO stock solution to the PEG300/Tween-80 mixture and mix thoroughly.
 - Finally, add saline to reach the desired final volume and concentration. A common formulation is 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[5]

- Protocol 2: DMSO and SBE- β -CD in Saline
 - Prepare a stock solution of SCH-23390 in DMSO.
 - Prepare a solution of 20% SBE- β -CD (Sulfobutylether- β -cyclodextrin) in saline.
 - Add the DMSO stock solution to the SBE- β -CD solution. A common formulation is 10% DMSO and 90% (20% SBE- β -CD in saline).^[5]

Troubleshooting Workflow Diagram





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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. [selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
- 3. SCH 23390 hydrochloride | D1 and D5 Receptors | Tocris Bioscience [tocris.com]
- 4. [rndsystems.com](https://www.rndsystems.com) [rndsystems.com]
- 5. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
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